

# Synthesis Methods for Dimercury(I) Oxalate

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## Compound Focus: Dimercury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

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The synthesis primarily relies on **classical precipitation routes**, with an emerging **electrochemical pathway** also documented [1].

Method	Key Reaction / Process	Optimal Conditions	Yield & Notes
<b>Classical Precipitation</b> [1]	$\text{Hg}_2(\text{NO}_3)_2 + \text{H}_2\text{C}_2\text{O}_4 \rightarrow \text{Hg}_2\text{C}_2\text{O}_4 + 2\text{HNO}_3$	<b>pH:</b> 3.0-5.0 <b>Temp:</b> 25°C (ambient) to 50°C <b>Time:</b> 2-6 hours	<b>Yield:</b> 85-95% Rapid nucleation and growth; thermodynamically favorable due to low solubility.
<b>Electrochemical Synthesis</b> [1]	$2\text{Hg} \rightarrow \text{Hg}_2^{2+} + 2\text{e}^-$ (at anode) Followed by precipitation with oxalate ions	<b>Potential:</b> -0.2 to -0.5 V (vs. SCE) <b>Current Density:</b> 1-5 mA/cm <sup>2</sup> <b>Time:</b> 12-24 hours	<b>Yield:</b> 60-75% Offers superior control over product morphology and purity, but is less efficient for large-scale synthesis.

## Purification and Crystallization Techniques

Following synthesis, several purification methods can be employed to achieve high-purity **dimercury(I) oxalate** [1].

Technique	Process Description	Purity & Recovery
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| **Recrystallization** | Dissolving crude product in warm (50-60°C) dilute nitric acid (0.1-0.5 M), followed by slow cooling (0.5-1.0°C/hour) to promote crystal growth. | **Purity:** 98-99% **Recovery:** 85-92% | | **Washing Protocols** | Multiple washing cycles (3-5) with deionized water to remove soluble impurities. | **Purity:** 95-97% **Recovery:** 95-98% | | **Solvent Washing** | Washing with organic solvents like acetone or ethanol to remove trace organic contaminants and residual water. | **Purity:** 96-98% |

After purification, the product should be dried at **60°C under reduced pressure** to remove moisture without causing thermal decomposition [1].

## Key Physical and Chemical Properties

Understanding these properties is crucial for handling and further application of the compound [1].

- **Molecular Formula:**  $C_2Hg_2O_4$
- **Molecular Weight:** 489.2 g/mol
- **Solubility Product Constant (K<sub>sp</sub>):**  $1.75 \times 10^{-13}$  (extremely low solubility in water) [1].
- **Thermal Stability:** Stable up to approximately **200-250°C**, above which it decomposes to metallic mercury and carbon dioxide [1].

## Important Considerations and Safety

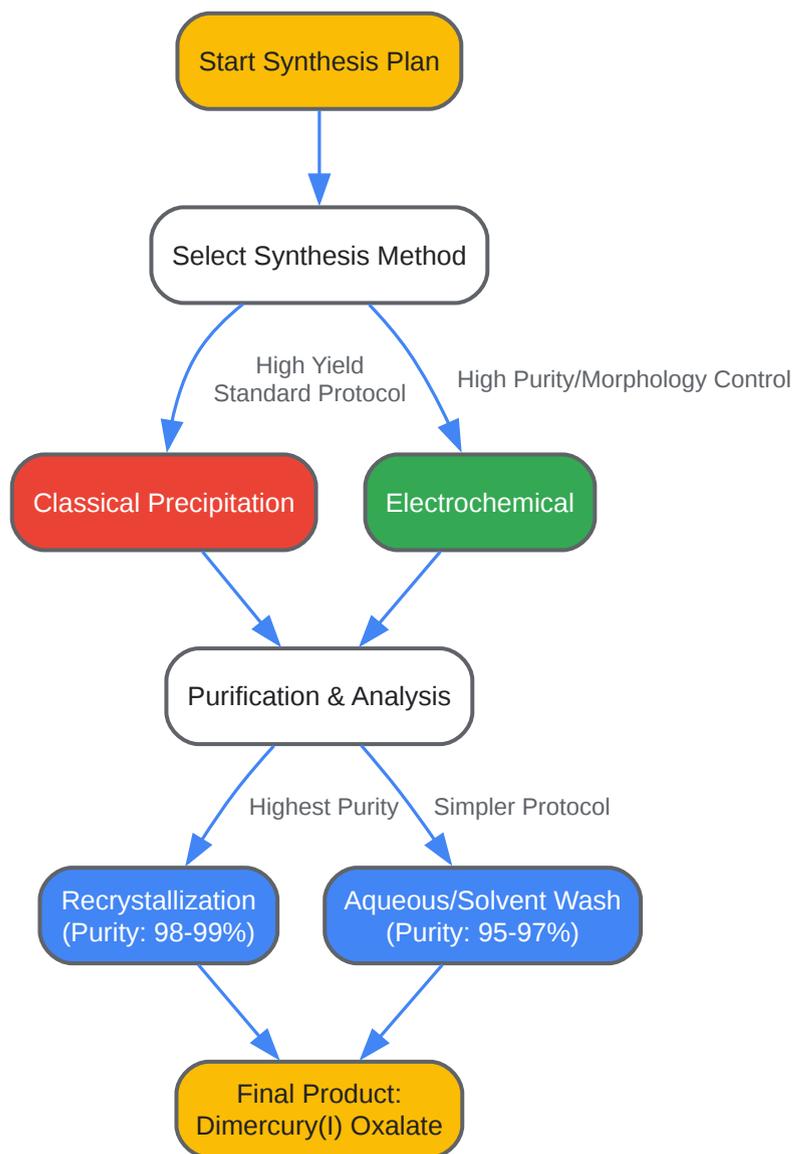
The search results indicate significant knowledge gaps for your application context. Available sources provide strong technical synthesis data [1], but **no information was found** regarding:

- **Biological or pharmaceutical applications** of **dimercury(I) oxalate**.
- **Specific signaling pathways** or its effects in drug development contexts.
- Its **safety profile** beyond general thermal stability.

Given that mercury compounds are **highly toxic** [2] [3], you must consult dedicated safety resources (e.g., Material Safety Data Sheets - MSDS) and implement appropriate engineering controls and personal protective equipment before attempting any laboratory synthesis.

## Experimental Workflow Diagram

The following diagram outlines the key decision points in the synthesis and purification of **dimercury(I) oxalate**, integrating the methods described above.



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## References

1. Buy Dimercury(I) oxalate | 2949-11-3 [smolecule.com]
2. Mechanisms, molecular pathways, and gene regulation [pubmed.ncbi.nlm.nih.gov]
3. Atmospheric mercury: recent advances in theoretical ... - ACP [acp.copernicus.org]

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